

# Dicyclanil Pour-On Application for Sheep: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Dicyclanil*

Cat. No.: *B1670485*

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## Introduction

**Dicyclanil** is a potent insect growth regulator (IGR) belonging to the pyrimidine derivative class of chemicals.[1][2] It is widely utilized in the sheep industry as a pour-on formulation for the prevention of blowfly strike caused by species such as *Lucilia sericata* and *Wohlfahrtia magnifica*. [3][4] **Dicyclanil**'s mechanism of action involves the disruption of the moulting and pupation processes in dipteran larvae, specifically preventing the moult from the first to the second larval instar.[4][5] This preventative action breaks the lifecycle of the blowfly before significant damage can occur to the host animal.[6] This document provides detailed application notes, experimental protocols, and key data related to the use of **dicyclanil** pour-on formulations in sheep.

## Data Presentation

The following tables summarize quantitative data on **dicyclanil** pour-on application, efficacy, pharmacokinetics, and tissue residues in sheep.

Table 1: **Dicyclanil** Pour-On Application Recommendations

Parameter	Recommendation	Source(s)
Active Ingredient Concentration	50 g/L (5%) or 65 g/L	[3][6][7]
Therapeutic Dose	30 - 100 mg/kg bodyweight	[8][9]
Application Method	Manual or automatic dosing gun with a spray nozzle	[3][5]
Applicator Distance from Sheep	Approximately 15 - 45 cm	[3][6]
Application Band Width	At least 10 cm	[3][5]
Application Area	Along the spine from mid-shoulders to an arc around the crutch and tail	[3]
Dose Distribution	Half the dose along the spine, the remainder over the tail and crutch area	[3][5]

Table 2: Efficacy of **Dicyclanil** Pour-On Against Blowfly Strike

Target Species	Protection Period	Efficacy	Study Notes	Source(s)
Lucilia sericata	16 weeks	High	Protection against blowfly strike	[3][5]
Wohlfahrtia magnifica	16 weeks	High	Protection against blowfly strike	[3][5]
Lucilia cuprina	18 - 24 weeks	High	Protection against body, breech, and poll strike	[6][10]
Dicyclanil-resistant Lucilia cuprina	Reduced by up to 78%	Significantly Reduced	Resistance leads to a substantial decrease in the protection period	[11]
Wohlfahrtia magnifica (prophylactic)	22 weeks	Up to 91.3% in treated males	Strategic application to a portion of the flock reduced overall incidence	[12]

Table 3: Pharmacokinetic Parameters of **Dicyclanil** in Sheep Following Pour-On Application

Parameter	Value	Conditions	Source(s)
Dermal Absorption	Approximately 4-5% of the applied dose over 7 days	[5][8][13]	Radiolabelled study with a pour-on formulation
Time to Peak Blood Concentration (Tmax)	12 - 48 hours post-application	[5][8][13]	Pour-on application
Peak Blood Concentration (Cmax)	<0.025 mg dicyclanil equivalents/kg	[5][13]	Pour-on application
Tissue Distribution	Widely distributed throughout the body	[5][8]	Absorbed radioactivity
Elimination Half-life (Liver)	13 days	[5][13]	Experimental residue depletion studies
Elimination Half-life (Kidney)	10 days	[5][13]	Experimental residue depletion studies
Excretion	Primarily via urine and faeces	[5][8][13]	Approximately 5% of the dose eliminated in 7 days

Table 4: **Dicyclanil** Residue Depletion in Sheep Tissues

Tissue	Time Point	Mean Dicyclanil Concentration (µg/kg)	Study Dose	Source(s)
Muscle	Day 21	100	45 mg/kg bw	[8]
Fat	Day 21	640	45 mg/kg bw	[8]
Liver	Day 21	140	45 mg/kg bw	[8]
Kidney	Day 21	120	45 mg/kg bw	[8]
Muscle	Day 7	2955 (dicyclanil equivalents)	100 mg/kg bw	[8]
Fat	Day 7	431 (dicyclanil equivalents)	100 mg/kg bw	[8]
Liver	Day 7	2646 (dicyclanil equivalents)	100 mg/kg bw	[8]
Kidney	Day 7	762 (dicyclanil equivalents)	100 mg/kg bw	[8]
Muscle	Day 21	880 (dicyclanil equivalents)	100 mg/kg bw	[8]
Fat	Day 21	208 (dicyclanil equivalents)	100 mg/kg bw	[8]
Liver	Day 21	1475 (dicyclanil equivalents)	100 mg/kg bw	[8]
Kidney	Day 21	230 (dicyclanil equivalents)	100 mg/kg bw	[8]

## Experimental Protocols

### Protocol for Efficacy Trial of Dicyclanil Pour-On Against Blowfly Strike

Objective: To evaluate the efficacy and duration of protection of a **dicyclanil** pour-on formulation against induced blowfly strike in sheep.

Materials:

- **Dicyclanil** pour-on formulation (specify concentration).
- Manual or automatic pour-on applicator gun with a spray nozzle.
- Test sheep (e.g., Merino or other relevant breed), of a specified age and weight range, with a known history and free of insecticide treatment for a specified period.
- Laboratory-reared, first-instar larvae of the target blowfly species (e.g., *Lucilia cuprina*).
- Clippers, marking crayons, and ear tags for animal identification.
- Personal Protective Equipment (PPE): synthetic rubber gloves, face mask, PVC trousers.[3]

Procedure:

- Animal Selection and Acclimatization:
  - Select a statistically appropriate number of healthy sheep.
  - House the animals in a controlled environment and allow for an acclimatization period of at least 7 days.
  - Individually identify each sheep with ear tags.
- Treatment Allocation:
  - Randomly allocate sheep to treatment and control groups.
  - The treatment group will receive the **dicyclanil** pour-on, while the control group remains untreated.
- Application of **Dicyclanil**:
  - Weigh each sheep in the treatment group to determine the correct dosage.

- Shake the **dicyclanil** container well before use.[3]
- Apply the calculated dose as a fan spray in a band at least 10 cm wide.[3]
- The application should be in a 4-stroke method: along the spine from the middle of the shoulders and in an arc around the crutch and tail.[5][14]
- Ensure half the dose is applied along the spine and the remainder over the tail and crutch area.[3][5]
- Hold the applicator gun approximately 45 cm from the sheep during application.[3][5]
- Larval Challenge:
  - At predetermined intervals post-treatment (e.g., weekly or bi-weekly), challenge both treated and control sheep with first-instar blowfly larvae.
  - Implant a known number of larvae onto a designated area of the fleece.
- Efficacy Assessment:
  - At 24-48 hours post-challenge, examine the implantation sites for the presence and development of larvae.
  - Record the number and developmental stage of any surviving larvae.
  - A successful treatment is defined by the absence of larval development to the second instar.
- Data Analysis:
  - Calculate the percentage efficacy for each challenge interval.
  - Determine the duration of protection, defined as the time until a predetermined percentage of treated animals show signs of larval development.

## Protocol for Pharmacokinetic Study of Dicyclanil Pour-On in Sheep

Objective: To determine the absorption, distribution, and elimination profile of **dicyclanil** following pour-on application in sheep.

Materials:

- Radiolabelled (e.g.,  $^{14}\text{C}$ ) **dicyclanil** pour-on formulation.
- Test sheep housed in metabolism crates to allow for the separate collection of urine and faeces.
- Blood collection tubes (e.g., heparinized).
- Scintillation counter and consumables for radioactivity measurement.
- HPLC or LC-MS for analysis of **dicyclanil** and its metabolites.

Procedure:

- Animal Preparation and Dosing:
  - Acclimatize sheep to metabolism crates.
  - Administer a single topical dose of radiolabelled **dicyclanil** as per the application protocol (Section 3.1).
- Sample Collection:
  - Collect blood samples at predetermined time points (e.g., 0, 2, 4, 8, 12, 24, 48, 72 hours, and then daily for a specified period).
  - Collect urine and faeces at regular intervals (e.g., every 24 hours) for the duration of the study.
  - At the end of the study, euthanize the animals and collect tissue samples (muscle, fat, liver, kidney, and skin at the application site).
- Sample Analysis:



- Process blood samples to separate plasma.
- Analyze plasma, urine, faeces, and tissue homogenates for total radioactivity using a scintillation counter.
- Use appropriate analytical methods (e.g., HPLC, LC-MS) to quantify the concentrations of parent **dicyclanil** and its major metabolites in the collected samples.
- Pharmacokinetic Analysis:
  - Calculate key pharmacokinetic parameters from the plasma concentration-time data, including C<sub>max</sub>, T<sub>max</sub>, and elimination half-life.
  - Determine the extent of dermal absorption and the routes and rates of excretion.
  - Quantify the distribution of **dicyclanil** and its metabolites in the various tissues.

## Protocol for Residue Depletion Study of Dicyclanil Pour-On in Sheep

Objective: To determine the depletion of **dicyclanil** residues in the edible tissues of sheep following pour-on application and to establish an appropriate withdrawal period.

Materials:

- Commercial **dicyclanil** pour-on formulation.
- A larger cohort of sheep, sufficient for slaughter at multiple time points.
- Standard equipment for humane euthanasia and tissue collection.
- Analytical instrumentation (e.g., LC-MS/MS) for the quantification of **dicyclanil** and its marker residue in tissues.

Procedure:

- Treatment:

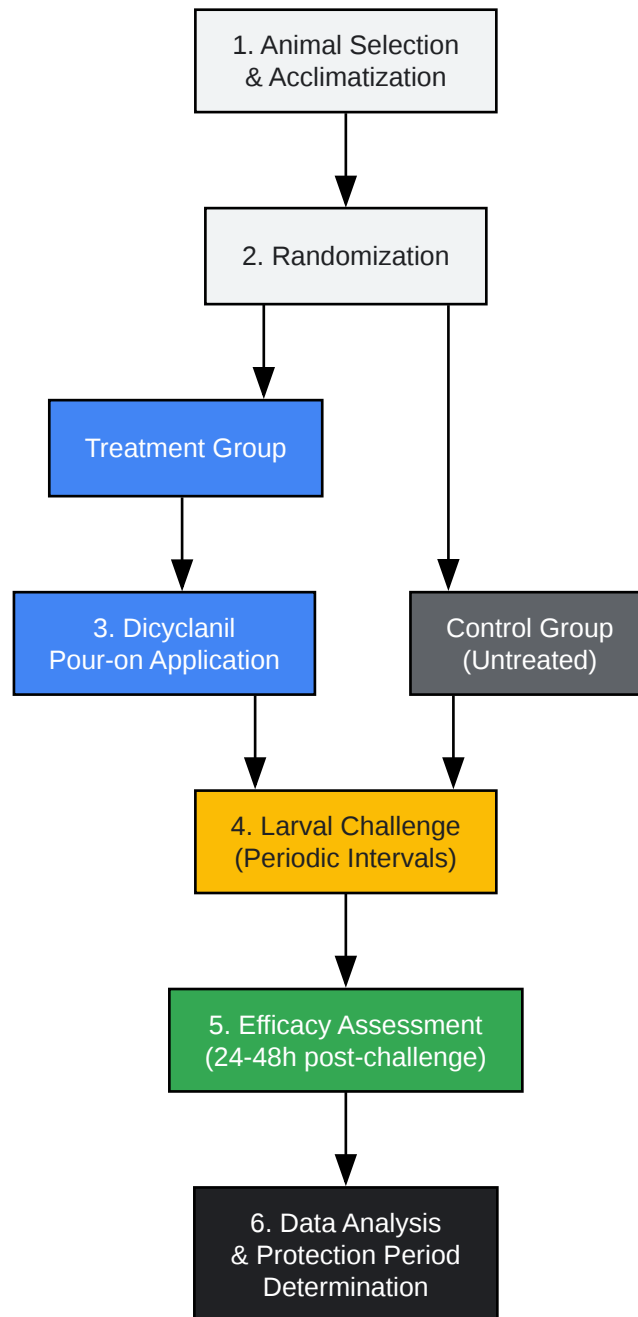
- Treat a group of sheep with the **dicyclanil** pour-on formulation at the maximum recommended dose.
- Slaughter and Tissue Collection:
  - At predefined time points post-treatment (e.g., 7, 14, 21, 28, 42, and 56 days), select a subset of animals for humane euthanasia.
  - Collect samples of edible tissues, including muscle, subcutaneous and renal fat, liver, and kidney.
- Residue Analysis:
  - Process and analyze the tissue samples using a validated analytical method to quantify the concentration of the marker residue (the sum of **dicyclanil** and its metabolite 2,4,6-triamino-pyrimidine-5-carbonitrile, expressed as **dicyclanil** equivalents).[8]
- Data Analysis and Withdrawal Period Determination:
  - Plot the residue concentration in each tissue type over time.
  - Use statistical methods to determine the time at which the residue levels in all tissues fall below the established Maximum Residue Limit (MRL).
  - The withdrawal period is then set based on this data, with an appropriate safety margin.

## Visualizations



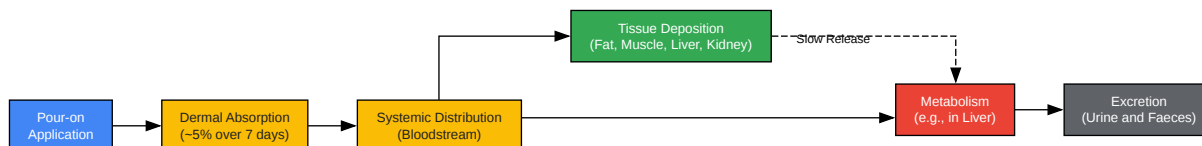
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Caption: **Dicyclanil**'s mechanism of action on blowfly larvae.



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Caption: Experimental workflow for a **dicyclanil** efficacy trial.



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Caption: Pharmacokinetic pathway of **dicyclanil** in sheep.

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## References

1. parasitipedia.net [parasitipedia.net]
2. flyboss.com.au [flyboss.com.au]
3. vmd.defra.gov.uk [vmd.defra.gov.uk]
4. vmd.defra.gov.uk [vmd.defra.gov.uk]
5. cheshirefarmvets.com [cheshirefarmvets.com]
6. specialistsales.com.au [specialistsales.com.au]
7. vmd.defra.gov.uk [vmd.defra.gov.uk]
8. ema.europa.eu [ema.europa.eu]
9. researchgate.net [researchgate.net]
10. pastoralag.com.au [pastoralag.com.au]
11. Dicyclanil resistance in the Australian sheep blowfly, *Lucilia cuprina*, substantially reduces flystrike protection by dicyclanil and cyromazine based products - PMC [pmc.ncbi.nlm.nih.gov]
12. Wohlfahrtiosis in sheep and the role of dicyclanil in its prevention - PubMed [pubmed.ncbi.nlm.nih.gov]

- 13. [assets.hpra.ie](https://assets.hpra.ie) [[assets.hpra.ie](https://assets.hpra.ie)]
- 14. Clinical particulars - CLIK 50 mg/ml Pour-on Suspension for Sheep [[noahcompendium.co.uk](https://noahcompendium.co.uk)]
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